

# Solubility Profile of Brilliant Orange H: A Technical Guide

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## Compound of Interest

Compound Name: *Brilliant Orange H*

Cat. No.: *B1451170*

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## Introduction

**Brilliant Orange H**, also known as Acid Orange 17 (CAS 52749-23-2), is a synthetic azo dye. [1] Its molecular structure, which includes a sulfonic acid group, plays a significant role in its solubility characteristics. [2][3] This technical guide provides a summary of the available solubility data for **Brilliant Orange H** in various solvents, outlines a comprehensive experimental protocol for determining its solubility, and presents a workflow for this process.

## Data Presentation: Solubility of Brilliant Orange H

Precise quantitative solubility data for **Brilliant Orange H** is not readily available in published literature. However, qualitative descriptions and information on its solubility in a few solvent systems have been reported. The following table summarizes the available information.

Solvent	CAS Number	Quantitative Solubility	Qualitative Solubility	Source(s)
Water	7732-18-5	Data not available	Soluble	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Aqueous Acid	N/A	Data not available	Slightly Soluble (with sonication)	<a href="#">[4]</a>
Dimethyl Sulfoxide (DMSO)	67-68-5	Data not available	Slightly Soluble	<a href="#">[4]</a>
Methanol	67-56-1	Data not available	Slightly Soluble	<a href="#">[4]</a>
Ethanol	64-17-5	Data not available	Data not available	
Acetone	67-64-1	Data not available	Data not available	

The sulfonic acid group, present as a sodium salt in the dye's structure, is the primary contributor to its notable water solubility.[\[3\]](#)

## Experimental Protocols: Determination of Solubility

To obtain quantitative solubility data for **Brilliant Orange H**, a combination of the gravimetric method and UV-Vis spectrophotometry can be employed. This approach allows for the determination of the saturation concentration of the dye in a given solvent.

Objective: To determine the solubility of **Brilliant Orange H** in various solvents at a specified temperature.

Materials:

- **Brilliant Orange H** (powder)
- Selected solvents (e.g., water, ethanol, methanol, acetone, DMSO)

- Analytical balance
- Volumetric flasks
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis spectrophotometer and cuvettes
- Thermostatically controlled shaker or water bath
- Pipettes and other standard laboratory glassware

#### Methodology:

- Preparation of Saturated Solutions:
  - Add an excess amount of **Brilliant Orange H** powder to a known volume of the selected solvent in a sealed container (e.g., a centrifuge tube or a flask with a stopper). The excess solid is crucial to ensure that the solution reaches saturation.
  - Place the containers in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Separation of Undissolved Solid:
  - After the equilibration period, allow the solutions to stand undisturbed at the constant temperature to let the excess solid settle.
  - To separate the undissolved solid from the saturated solution, either centrifuge the samples at a high speed or filter the solution using a syringe filter. This step must be performed quickly and at the same temperature to avoid any changes in solubility.
- Gravimetric Analysis (for less volatile solvents):

- Accurately pipette a known volume of the clear, saturated supernatant into a pre-weighed, dry container.
- Evaporate the solvent under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of the dye).
- Once the solvent is completely evaporated, weigh the container with the dried dye residue.
- Calculate the solubility in g/100 mL or other suitable units based on the mass of the residue and the volume of the solution taken.
- UV-Vis Spectrophotometric Analysis:
  - Preparation of a Calibration Curve:
    - Prepare a stock solution of **Brilliant Orange H** of a known concentration in the solvent of interest.
    - Create a series of standard solutions of decreasing concentrations by accurately diluting the stock solution.
    - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Brilliant Orange H** using the UV-Vis spectrophotometer. The solvent should be used as the blank.
    - Plot a calibration curve of absorbance versus concentration. The resulting graph should be linear and follow the Beer-Lambert law.
  - Analysis of the Saturated Solution:
    - Take a precise aliquot of the clear saturated supernatant obtained in step 2.
    - Dilute this aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
    - Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .

- Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Brilliant Orange H** in that solvent.

#### Data Analysis:

The results from either the gravimetric or spectrophotometric method will provide the quantitative solubility of **Brilliant Orange H** in the tested solvent at the specified temperature. The experiment should be repeated multiple times to ensure the reproducibility of the results.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Brilliant Orange H**.

Caption: Experimental workflow for determining the solubility of **Brilliant Orange H**.

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